

An In-depth Technical Guide to 4-formyl-2-methoxyphenyl isobutyrate

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Compound of Interest

Compound Name: *Vanillin isobutyrate*

Cat. No.: *B1584189*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 4-formyl-2-methoxyphenyl isobutyrate, also commonly known as **Vanillin isobutyrate** or Isobutavan. The information is compiled from various scientific and safety data sources to support research and development activities.

Chemical Identity and Structure

4-formyl-2-methoxyphenyl isobutyrate is a derivative of vanillin, a well-known flavoring agent.[1] It is classified as a member of phenols and a benzoate ester.[2][3] The presence of the isobutyrate ester group imparts a milder, sweeter, and creamier aroma compared to pure vanillin, with subtle fruity and floral notes.[1][2]

- IUPAC Name: (4-formyl-2-methoxyphenyl) 2-methylpropanoate[3]
- Synonyms: **Vanillin isobutyrate**, Isobutavan, Isobutavan, 3-Methoxy-4-(2-methylpropanoyloxy)benzaldehyde[4]
- CAS Number: 20665-85-4[4]
- Molecular Formula: C₁₂H₁₄O₄[4]
- Molecular Weight: 222.24 g/mol [4][5]

- Canonical SMILES: CC(C)C(=O)OC1=C(C=C(C=C1)C=O)OC^[3]
- InChI Key: BGKAKRUFBSTALK-UHFFFAOYSA-N^[3]

Physical and Chemical Properties

The compound is a colorless to slightly yellow liquid or solid with a sweet, creamy, vanilla-like odor reminiscent of white chocolate and cream soda.^{[2][5]} It is noted for being much less prone to discoloration than vanillin or ethyl vanillin, making it suitable for applications in products like white soaps.^{[2][5]}

Table 1: Quantitative Physical and Chemical Data

Property	Value	Source(s)
Physical State	Solid or Colorless to Yellow Clear Liquid	^{[2][5][6]}
Melting Point	27.0 to 31.0 °C (80.6 to 87.8 °F)	^{[4][6]}
Boiling Point	165.0 to 166.0 °C @ 2.00 mm Hg312.9 °C @ 760 mmHg (Predicted)	^{[3][5][4][7]}
Density	1.12 - 1.14 g/mL at 25 °C	^{[2][4][5]}
Specific Gravity	1.110 - 1.140 @ 20-25 °C	^{[5][8][9]}
Refractive Index	1.520 - 1.526 @ 20 °C	^{[4][5][9]}
Flash Point	>100 °C (>212 °F)	^{[5][10]}
Vapor Pressure	0.0000015 mmHg @ 20°C	^[10]
Solubility	Insoluble in water; Soluble in methanol and other organic solvents/oils.	^{[1][6][9]}
LogP	2.00 - 2.18	^[11]
λ _{max}	311 nm (in 1-Butanol)	^{[2][4]}

Experimental Protocols & Spectral Data

Characterization of 4-formyl-2-methoxyphenyl isobutyrate is typically achieved through standard analytical techniques.

3.1. Synthesis via Biocatalysis

A green and efficient method for synthesizing **vanillin isobutyrate** involves enzymatic catalysis.[\[12\]](#)

- Reactants: Vanillin and isobutyric anhydride.[\[12\]](#)
- Catalyst: Lipase.[\[12\]](#)
- Procedure:
 - Mix vanillin and isobutyric anhydride.[\[12\]](#)
 - Introduce lipase as the catalyst to initiate the reaction.[\[12\]](#)
 - Upon completion of the catalytic reaction, filter the resulting liquid to remove the enzyme.[\[12\]](#)
 - Purify the filtrate via molecular distillation to obtain high-purity **vanillin isobutyrate**.[\[12\]](#)
- Advantages: This method is environmentally friendly, provides a high yield, and avoids complex post-treatment steps like alkali or water washing.[\[12\]](#)

3.2. Synthesis via Esterification

A common laboratory-scale synthesis involves the esterification of a vanillin derivative.[\[13\]](#)

- Reactants: 4-(isopropoxymethyl)-2-methoxyphenol and isobutyryl chloride.[\[13\]](#)
- Catalyst/Base: 4-dimethylaminopyridine (DMAP).[\[13\]](#)
- Solvent: Dichloromethane.[\[13\]](#)
- Procedure:

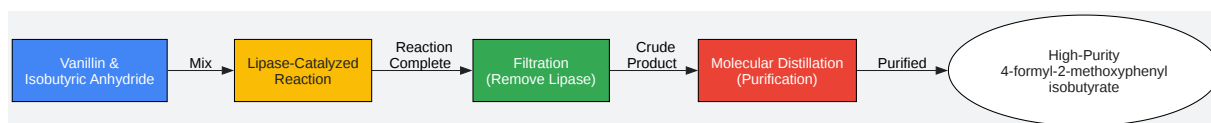
- Dissolve 4-(isopropoxymethyl)-2-methoxyphenol and DMAP in dichloromethane.[13]
- React the solution with isobutyryl chloride to form the ester.[13]
- Monitor the reaction to completion and then proceed with standard workup and purification.[13]

3.3. Spectroscopic Analysis

- Infrared (IR) Spectroscopy: An experiment designed for organic chemistry students involves the reduction of **vanillin isobutyrate** and uses IR spectroscopy for structure determination. Key stretching vibrations for **vanillin isobutyrate** are identified as:
 - Aldehyde C-H: 2839 and 2735 cm^{-1} [14][15]
 - Ester C=O: 1760 cm^{-1} [14][15]
 - Aldehyde C=O: 1698 cm^{-1} [14][15]
 - Benzene C=C: 1599 cm^{-1} [14][15]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR spectral data for 4-formyl-2-methoxyphenyl isobutyrate is available through commercial suppliers like Sigma-Aldrich.[3]
- Mass Spectrometry (MS): GC-MS analysis is a standard method for identifying and quantifying the compound. The PubChem database lists mass spectrometry data, including GC-MS and MS-MS results.[3]
- High-Performance Liquid Chromatography (HPLC): A reverse-phase (RP) HPLC method has been developed for the analysis of **vanillin isobutyrate**.
 - Column: Newcrom R1[11]
 - Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid (e.g., phosphoric acid or formic acid for MS compatibility).[11] This method is scalable and suitable for preparative separation and pharmacokinetic studies.[11]

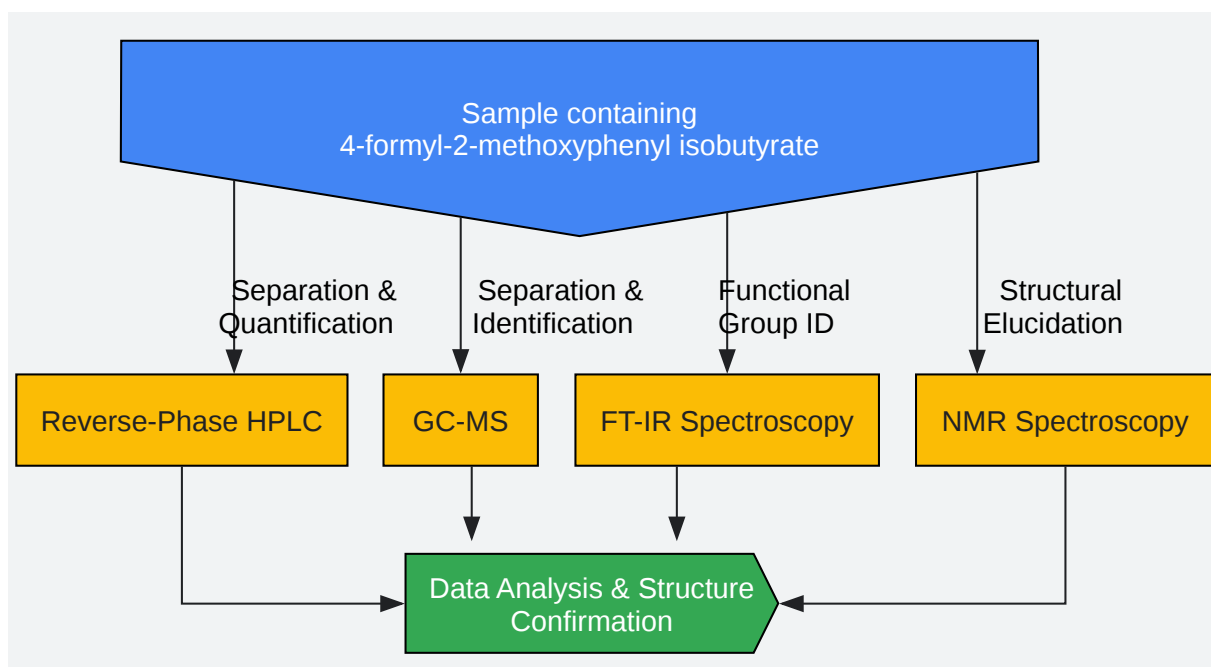
Logical and Experimental Workflows

The following diagrams illustrate key processes related to 4-formyl-2-methoxyphenyl isobutyrate.



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Biocatalytic Synthesis Workflow



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General Analytical Workflow

Biological Activity and Safety

Currently, there is no significant body of research indicating specific signaling pathway interactions or drug development applications for 4-formyl-2-methoxyphenyl isobutyrate. Its primary use is as a flavoring and fragrance agent in foods, beverages, and personal care products.[1]

- **Toxicology:** The acute oral LD50 in rats is reported as 4750 mg/kg, suggesting low acute toxicity.[8] It may cause mild skin and eye irritation upon direct contact.[8]
- **Regulatory Status:** The substance is listed by the Flavor and Extract Manufacturers Association (FEMA) with number 3754.[4][16] It is generally recognized as safe (GRAS) as a food additive by the U.S. Food and Drug Administration.[17]
- **Environmental Fate:** It is considered toxic to aquatic life in the short term.[18]

This document is intended for informational purposes for a technical audience and should not be used as a substitute for a formal Safety Data Sheet (SDS) or comprehensive risk assessment.

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